

Cross-Reactivity of BMS-795311 with Other Transferases: A Data Gap

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Compound of Interest

Compound Name: BMS-795311

Cat. No.: B606252

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Despite a comprehensive review of available scientific literature, no public data from cross-reactivity studies of the Cholesteryl Ester Transfer Protein (CETP) inhibitor, **BMS-795311**, against other transferases has been identified. **BMS-795311** is a potent inhibitor of CETP, a key protein in reverse cholesterol transport. However, its selectivity profile against other functionally related or distinct transferases remains unpublished.

This lack of information prevents a direct comparison of **BMS-795311**'s activity with other transferases. Typically, drug development programs include extensive selectivity profiling to assess potential off-target effects. Such studies would involve screening the compound against a panel of enzymes, including other transferases, to determine its specificity. The absence of this data in the public domain means that a detailed analysis of **BMS-795311**'s cross-reactivity is not possible at this time.

Potential Transferases for Future Cross-Reactivity Studies

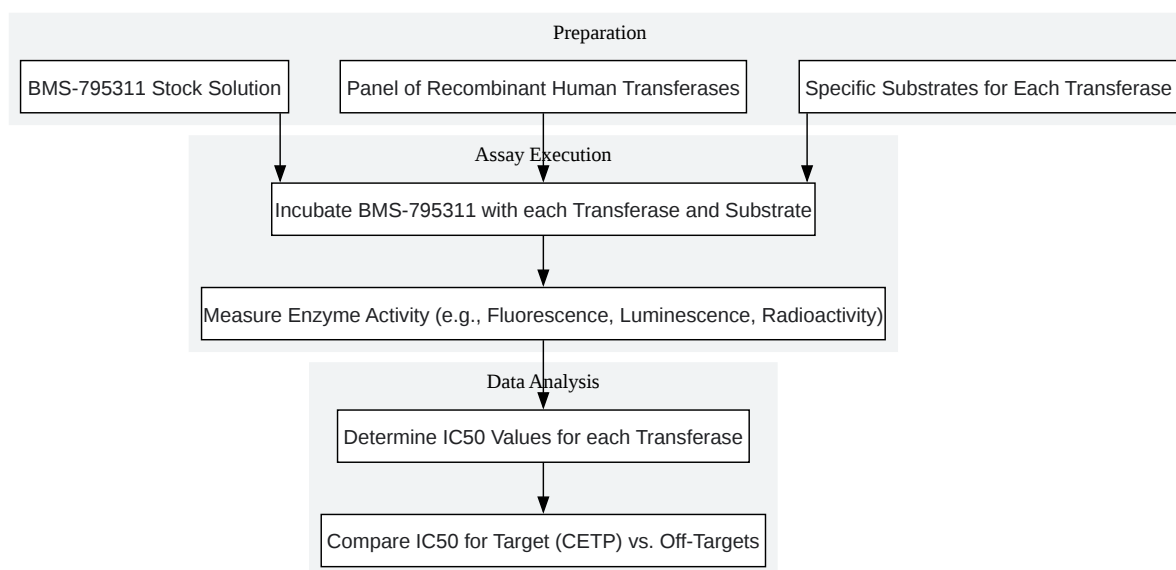
For a thorough evaluation of **BMS-795311**'s selectivity, future studies would ideally include assessments against other key lipid transfer proteins and other classes of transferases. These could include:

- **Lecithin-Cholesterol Acyltransferase (LCAT):** An enzyme that esterifies free cholesterol on high-density lipoprotein (HDL), playing a crucial role in HDL maturation.

- Phospholipid Transfer Protein (PLTP): A protein that facilitates the transfer of phospholipids between lipoproteins.
- Other Acyltransferases: Various enzymes that catalyze the transfer of acyl groups.
- Glutathione S-Transferases (GSTs): A family of enzymes involved in detoxification.
- Kinases: While not transferases in the same context as CETP, broad kinase panel screening is a standard practice to identify potential off-target signaling effects.

Hypothetical Experimental Workflow

Should such a study be undertaken, a standard experimental workflow could be employed to assess cross-reactivity.



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Caption: A hypothetical workflow for assessing the cross-reactivity of **BMS-795311**.

Conclusion

The absence of publicly available cross-reactivity data for **BMS-795311** beyond its primary target, CETP, is a significant knowledge gap. Such information is critical for a comprehensive understanding of its pharmacological profile, including its potential for off-target effects. Researchers and drug development professionals are encouraged to consult proprietary data or conduct independent studies to assess the selectivity of **BMS-795311** against a broader panel of transferases. Without this essential data, a comparative guide on the cross-reactivity of **BMS-795311** cannot be provided.

- To cite this document: BenchChem. [Cross-Reactivity of BMS-795311 with Other Transferases: A Data Gap]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606252#cross-reactivity-studies-of-bms-795311-with-other-transferases\]](https://www.benchchem.com/product/b606252#cross-reactivity-studies-of-bms-795311-with-other-transferases)

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